

An In-depth Technical Guide to Ammonium Cobalt(II) Phosphate Monohydrate

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Compound of Interest

Compound Name: *Ammonium cobalt(II) phosphate monohydrate*

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Abstract

This technical guide provides a comprehensive overview of **ammonium cobalt(II) phosphate monohydrate** ($\text{NH}_4\text{CoPO}_4 \cdot \text{H}_2\text{O}$), a compound of significant interest in materials science and catalysis. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis, and summarizes key quantitative data. Its crystal structure and various synthesis pathways are visually represented to facilitate a deeper understanding of this versatile inorganic compound.

Introduction

Ammonium cobalt(II) phosphate monohydrate is an inorganic compound that has garnered considerable attention for its applications in various fields, including as an electrode material in energy storage devices and as a catalyst.^[1] Its layered crystal structure is a key feature that contributes to its interesting electrochemical properties.^{[1][2]} This guide serves as a technical resource for researchers, providing detailed information on its synthesis and characterization.

Chemical and Physical Properties

Ammonium cobalt(II) phosphate monohydrate is a pink to purple crystalline powder.^[3] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	$\text{NH}_4\text{CoPO}_4 \cdot \text{H}_2\text{O}$ or $\text{CoH}_6\text{NO}_5\text{P}$	[4][5][6][7]
CAS Number	16827-96-6	[4][6][7]
Molecular Weight	189.96 g/mol	[4][6][7]
Appearance	Pink to purple crystals or powder	[3]
Crystal System	Orthorhombic	[1][2]
Space Group	$\text{Pmn}2_1$	[2][8]

Synthesis Methodologies

The synthesis of **ammonium cobalt(II) phosphate monohydrate** can be achieved through several methods, with solution-based precipitation being the most common. The choice of synthesis route can influence the morphology and, consequently, the material's properties.

Experimental Protocol: Solution-Based Precipitation

This method involves the reaction of a soluble cobalt(II) salt with a phosphate source in the presence of ammonium ions at a controlled temperature and pH.

Materials:

- Cobalt(II) chloride hexahydrate ($\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$) or Cobalt(II) nitrate hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Diammonium hydrogen phosphate ($(\text{NH}_4)_2\text{HPO}_4$) or Ammonium dihydrogen phosphate ($\text{NH}_4\text{H}_2\text{PO}_4$)
- Ammonium hydroxide (NH_4OH) solution (for pH adjustment)
- Deionized water

Procedure:

- Prepare an aqueous solution of the cobalt(II) salt (e.g., 0.1 M CoCl_2).
- Prepare a separate aqueous solution of the ammonium phosphate salt (e.g., 0.1 M $(\text{NH}_4)_2\text{HPO}_4$).
- Slowly add the ammonium phosphate solution to the cobalt salt solution under constant stirring.
- Adjust the pH of the mixture to a range of 5.0 to 9.5 using ammonium hydroxide.[1]
- Maintain the reaction temperature between 40°C and 60°C to favor the formation of the monohydrate form. Temperatures around 20°C tend to yield the hexahydrate.[1][9]
- Allow the precipitate to age in the solution for a defined period (e.g., 1-2 hours) to ensure complete reaction and crystallization.
- Separate the resulting pink-purple precipitate by filtration (e.g., using a Büchner funnel).
- Wash the precipitate several times with deionized water to remove any unreacted precursors and byproducts.
- Dry the final product in an oven at a moderate temperature (e.g., 60-80°C) for several hours.

Alternative Synthesis Routes

Other reported methods for synthesizing **ammonium cobalt(II) phosphate monohydrate** include:

- **Hydrothermal Synthesis:** This method involves carrying out the precipitation reaction in a sealed vessel (autoclave) at elevated temperatures. This can promote the formation of highly crystalline materials.[1]
- **Wet Milling:** A mechanical approach where precursors such as $\text{Co}(\text{OH})_2$ and $\text{NH}_4\text{H}_2\text{PO}_4$ are milled in a bead mill. This process can produce platelets of the material.
- **Corrosion-Induced Synthesis:** A method where nanoplates of $\text{NH}_4\text{CoPO}_4 \cdot \text{H}_2\text{O}$ are grown directly on a cobalt foil through a chemical corrosion process.[5]

Structural and Characterization Data

The crystal structure of **ammonium cobalt(II) phosphate monohydrate** belongs to the dittmarite group of minerals.^[1] It possesses a layered structure composed of interconnected CoO₄ and PO₄ tetrahedra.^[1] The ammonium ions (NH₄⁺) and water molecules reside in the interlayer spaces, held by hydrogen bonds.^{[1][10]}

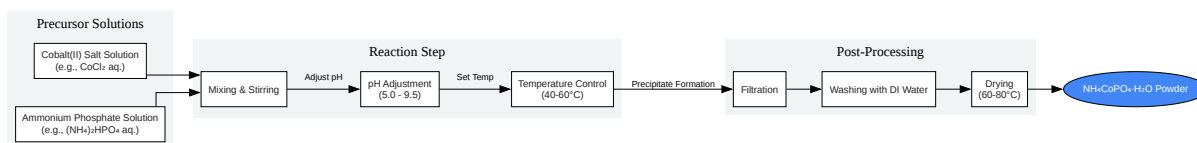
Parameter	Description
Crystal System	Orthorhombic
Space Group	Pmn2 ₁
Structure	Layered, with alternating cobalt-phosphate sheets and layers of ammonium ions and water molecules.
Coordination	Cobalt(II) ions are tetrahedrally coordinated by oxygen atoms.

Characterization of the synthesized material is crucial to confirm its phase purity, crystallinity, and morphology. Common techniques include:

- X-ray Diffraction (XRD): Used to identify the crystalline phase and determine the lattice parameters. The diffraction peaks for NH₄CoPO₄·H₂O can be indexed to the orthorhombic phase (JCPDS No. 21-0739).^[2]
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify functional groups. Characteristic absorption bands for O-H stretching (from water), N-H stretching (from ammonium), and P-O stretching (from phosphate) are expected.
- Scanning Electron Microscopy (SEM): To observe the morphology and particle size of the synthesized powder. The morphology can vary from nanoplates to microflowers depending on the synthesis conditions.^[11]

Logical Relationships and Workflows

The synthesis of **ammonium cobalt(II) phosphate monohydrate** involves a series of logical steps and dependencies, which can be visualized.



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Caption: Workflow for the solution-based precipitation synthesis of $\text{NH}_4\text{CoPO}_4 \cdot \text{H}_2\text{O}$.

Conclusion

This technical guide has provided a detailed overview of **ammonium cobalt(II) phosphate monohydrate**, with a focus on its chemical formula, properties, and synthesis. The provided experimental protocol for solution-based precipitation offers a reliable method for its preparation in a laboratory setting. The characterization data and structural information presented will be valuable for researchers working with this compound. The versatile synthesis routes and interesting properties of $\text{NH}_4\text{CoPO}_4 \cdot \text{H}_2\text{O}$ suggest its continued importance in the development of new materials for various technological applications.

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